

Application Notes: Preparation of Pendimethalin-d5 Stock and Working Solutions

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Compound of Interest

Compound Name: Pendimethalin-d5

Cat. No.: B588967

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Introduction

Pendimethalin is a selective herbicide widely used in agriculture to control annual grasses and certain broadleaf weeds.^[1] Its deuterated isotopologue, **Pendimethalin-d5**, serves as a crucial internal standard in analytical chemistry for the accurate quantification of pendimethalin residues in environmental and biological samples. The precision of such analyses is fundamentally dependent on the accurate preparation of stock and working solutions. These application notes provide a detailed protocol for the preparation of **Pendimethalin-d5** solutions, ensuring reproducibility and accuracy for research, drug development, and environmental monitoring applications.

Physicochemical Properties of **Pendimethalin-d5**

A thorough understanding of the physicochemical properties of **Pendimethalin-d5** is essential for its proper handling, storage, and use in preparing analytical standards.

Property	Value	Reference
IUPAC Name	N-(1-ethylpropyl)-3,4-dimethyl-2,6-dinitroaniline-d5	
CAS Number	1219803-39-0	
Molecular Formula	C ₁₃ H ₁₄ D ₅ N ₃ O ₄	[2]
Molecular Weight	286.34 g/mol	
Physical Form	Orange-yellow crystalline solid	[3]
Solubility	Soluble in organic solvents such as acetonitrile, acetone, ethanol, DMSO, and DMF.[4] [5][6] Very low solubility in water (<0.50 mg/L).[7]	
Storage Stability	Very stable in storage.[3] Store stock solutions at 2-8°C or -20°C in the dark.[5] Slowly decomposed by light.[3]	

Experimental Protocols

1.0 Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves, when handling **Pendimethalin-d5** and organic solvents.
- Ventilation: All procedures should be performed in a well-ventilated laboratory or under a chemical fume hood.
- Handling: Avoid inhalation of dust or vapors and prevent contact with skin and eyes. Wash hands thoroughly after handling.

2.0 Preparation of **Pendimethalin-d5** Stock Solution (1.0 mg/mL)

This protocol describes the preparation of a 1.0 mg/mL primary stock solution.

2.1 Materials and Equipment

- **Pendimethalin-d5** analytical standard (solid)
- High-purity acetonitrile (HPLC grade or equivalent)
- 10 mL Class A volumetric flask
- Analytical balance (readable to at least 0.01 mg)
- Spatula
- Weighing paper or boat
- Glass funnel
- Pasteur pipette
- 2 mL amber glass vial with a PTFE-lined cap for storage

2.2 Protocol

- **Tare the Balance:** Place a clean weighing boat on the analytical balance and tare it.
- **Weigh the Standard:** Accurately weigh approximately 10.0 mg of the **Pendimethalin-d5** standard into the tared weighing boat. Record the exact weight.
- **Transfer to Volumetric Flask:** Carefully transfer the weighed **Pendimethalin-d5** powder into a 10 mL Class A volumetric flask using a glass funnel.
- **Rinse and Dissolve:** Rinse the weighing boat and funnel with small volumes of acetonitrile (2-3 mL at a time) to ensure the complete transfer of the powder into the flask. Add acetonitrile to the flask until it is approximately half-full.
- **Ensure Complete Dissolution:** Gently swirl the flask to dissolve the solid completely. If necessary, sonicate for 5-10 minutes.

- **Bring to Volume:** Once the solid is fully dissolved and the solution has returned to room temperature, carefully add acetonitrile dropwise using a Pasteur pipette until the bottom of the meniscus aligns with the calibration mark on the neck of the flask.
 - **Homogenize:** Cap the flask securely and invert it 15-20 times to ensure the solution is homogeneous.
 - **Calculate Exact Concentration:** Calculate the precise concentration of the stock solution based on the actual weight of the standard used.
 - Formula: $\text{Exact Concentration (mg/mL)} = \text{Weight of Standard (mg)} / \text{Volume of Flask (mL)}$
 - **Transfer and Store:** Transfer the stock solution to a labeled amber glass vial. The label should include the compound name (**Pendimethalin-d5**), exact concentration, solvent, preparation date, and initials of the preparer. Store the solution at 2-8°C or -20°C in the dark.
- [5]

3.0 Preparation of Working Solutions

Working solutions are prepared by serially diluting the stock solution to the desired final concentrations.

3.1 Materials and Equipment

- 1.0 mg/mL **Pendimethalin-d5** stock solution
- High-purity acetonitrile (HPLC grade or equivalent)
- Class A volumetric flasks (e.g., 1 mL, 10 mL)
- Calibrated micropipettes and tips
- Amber glass vials for storage

3.2 Protocol for Serial Dilution

The following is an example of a serial dilution to prepare 10 µg/mL, 1.0 µg/mL, and 0.1 µg/mL working solutions.

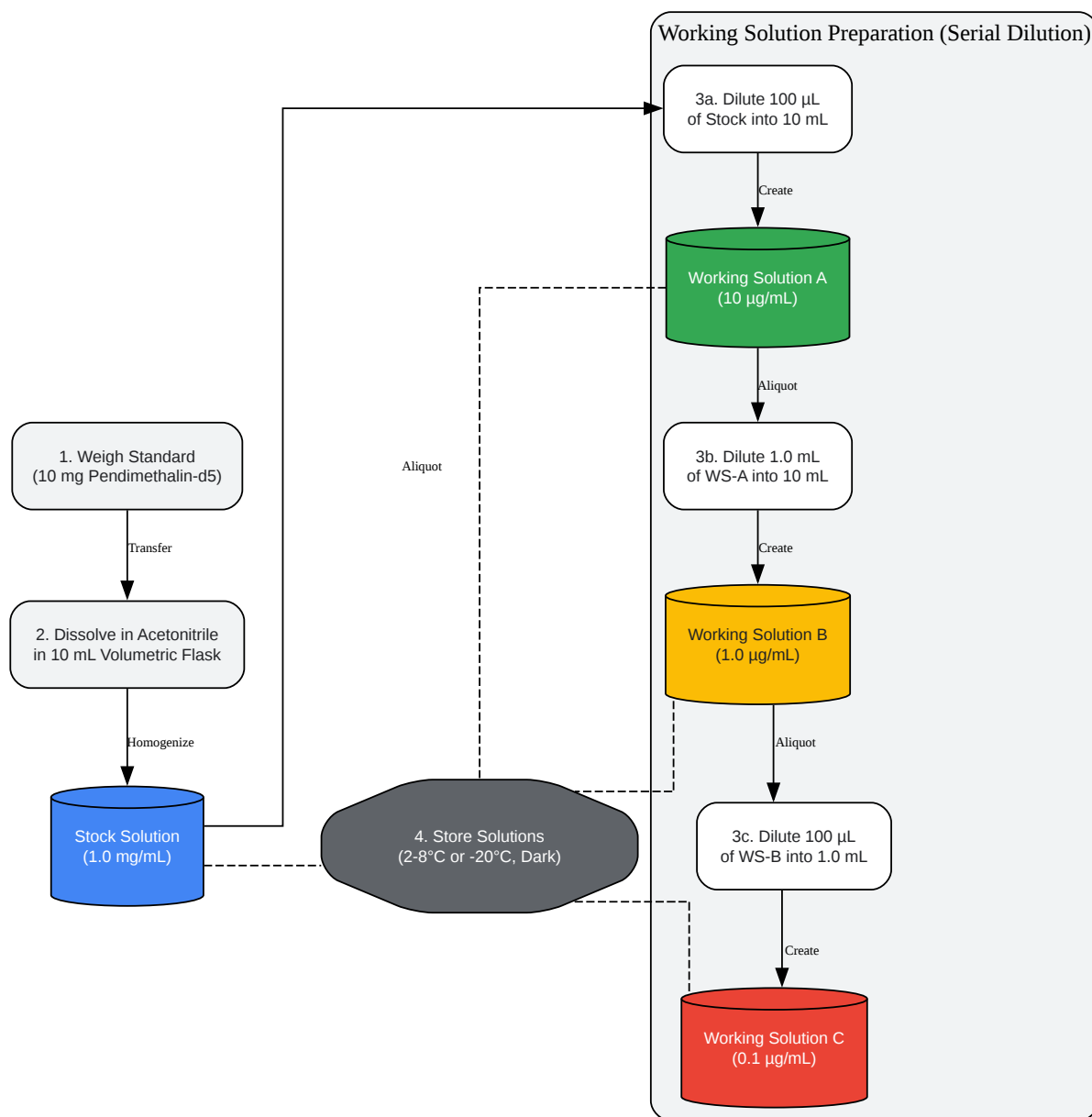
- Prepare 10 µg/mL Working Solution:
 - Pipette 100 µL of the 1.0 mg/mL (1000 µg/mL) stock solution into a 10 mL Class A volumetric flask.
 - Dilute to the mark with acetonitrile.
 - Cap and invert the flask several times to mix thoroughly. This is your Working Solution A (10 µg/mL).
- Prepare 1.0 µg/mL Working Solution:
 - Pipette 1.0 mL of Working Solution A (10 µg/mL) into a 10 mL Class A volumetric flask.
 - Dilute to the mark with acetonitrile.
 - Cap and invert the flask several times to mix thoroughly. This is your Working Solution B (1.0 µg/mL).
- Prepare 0.1 µg/mL Working Solution:
 - Pipette 100 µL of Working Solution B (1.0 µg/mL) into a 1.0 mL Class A volumetric flask.
 - Dilute to the mark with acetonitrile.
 - Cap and invert the flask several times to mix thoroughly. This is your Working Solution C (0.1 µg/mL).

3.3 Dilution Calculation

The general formula for calculating dilutions is: $C_1V_1 = C_2V_2$ Where:

- C_1 = Concentration of the starting solution
- V_1 = Volume of the starting solution
- C_2 = Concentration of the final (diluted) solution
- V_2 = Volume of the final (diluted) solution

Workflow Diagram



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Caption: Workflow for preparing **Pendimethalin-d5** stock and working solutions.

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